

5-Amino-2-methylpentanenitrile: A Review of Available Scientific Literature

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Compound of Interest

Compound Name: 5-Amino-2-methylpentanenitrile

Cat. No.: B088779

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Amino-2-methylpentanenitrile is an organic compound with the chemical formula $C_6H_{12}N_2$.^[1] It belongs to the class of aminonitriles, which are characterized by the presence of both an amine ($-NH_2$) and a nitrile ($-C\equiv N$) functional group. This bifunctionality, in theory, makes it a potentially versatile building block in organic synthesis, particularly for the preparation of heterocyclic compounds and other nitrogen-containing molecules of interest in medicinal chemistry. However, a comprehensive review of the currently available scientific literature reveals a significant scarcity of detailed information regarding its synthesis, characterization, and application, particularly in the realm of drug development. This technical whitepaper summarizes the existing data and highlights the current knowledge gaps for this particular molecule.

Physicochemical Properties

Basic physicochemical properties of **5-Amino-2-methylpentanenitrile** have been computed and are available in public databases. These properties are essential for understanding its potential behavior in chemical reactions and biological systems.

Property	Value	Reference
Molecular Formula	C6H12N2	[1]
Molecular Weight	112.17 g/mol	[1]
IUPAC Name	5-amino-2-methylpentanenitrile	[1]
CAS Number	10483-15-5	[1]
XLogP3	0.3	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	3	[1]
Exact Mass	112.100048391 Da	[1]
Topological Polar Surface Area	49.8 Å ²	[1]

Synthesis and Experimental Protocols

A thorough search of scientific databases and patent literature did not yield any specific, detailed experimental protocols for the synthesis of **5-Amino-2-methylpentanenitrile**. While general methods for the synthesis of aminonitriles exist, such as the Strecker synthesis or the addition of cyanide to unsaturated amines, no literature has been found that applies these methods specifically to produce **5-Amino-2-methylpentanenitrile** with reported yields, purification methods, or detailed characterization data.

Spectroscopic Data

Public databases indicate the existence of Gas Chromatography-Mass Spectrometry (GC-MS) and Infrared (IR) spectroscopy data for **5-Amino-2-methylpentanenitrile**.^[1] However, the detailed spectra with peak assignments and interpretation are not readily available in the reviewed literature. This lack of detailed spectroscopic information presents a significant challenge for researchers who may wish to synthesize or identify this compound.

Applications in Drug Development

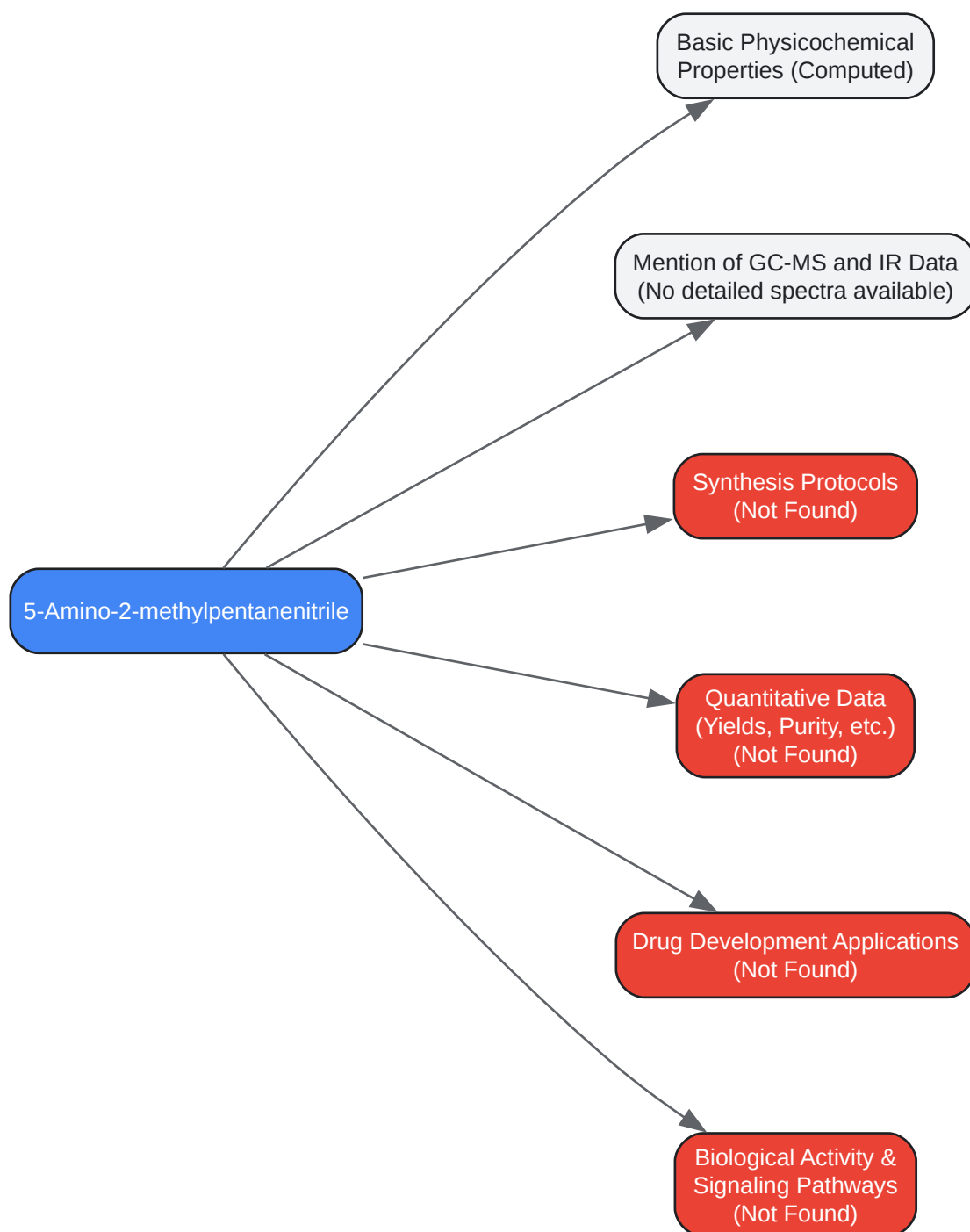
There is currently no direct evidence in the published scientific literature or patents to suggest that **5-Amino-2-methylpentanenitrile** is actively being used as an intermediate or a key building block in any drug development programs. While the broader class of aminonitriles and related heterocyclic structures are of interest in medicinal chemistry, the specific utility of this compound remains undocumented.

Signaling Pathways and Biological Activity

No studies were found that investigate the biological activity of **5-Amino-2-methylpentanenitrile** or its interaction with any known signaling pathways. Therefore, its pharmacological profile is entirely unknown.

Logical Relationship of Available Information

The following diagram illustrates the limited and disconnected nature of the currently available information for **5-Amino-2-methylpentanenitrile**.



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References

- 1. 5-Amino-2-methylpentanenitrile | C₆H₁₂N₂ | CID 22597305 - PubChem [pubchem.ncbi.nlm.nih.gov]
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